

The Solubility Profile of Esculin Sesquihydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Esculin sesquihydrate*

Cat. No.: *B8099672*

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This technical guide provides an in-depth analysis of the solubility of **Esculin sesquihydrate** in dimethyl sulfoxide (DMSO) and other common organic solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles essential quantitative data, details established experimental protocols for solubility determination, and visualizes the key signaling pathways influenced by Esculin.

Executive Summary

Esculin sesquihydrate, a coumarin glucoside, is a natural compound with a range of biological activities, including antioxidant and anti-inflammatory properties. Its utility in preclinical research and drug discovery necessitates a thorough understanding of its solubility characteristics to ensure accurate and reproducible experimental outcomes. This guide offers a centralized resource for the solubility of **Esculin sesquihydrate**, alongside standardized methodologies for its determination and an overview of its interaction with critical cellular signaling pathways.

Quantitative Solubility Data

The solubility of **Esculin sesquihydrate** varies across different organic solvents. The following table summarizes the available quantitative and qualitative solubility data. It is important to note that for some solvents, only qualitative data are available in the public domain.

Solvent	Solubility (mg/mL)	Remarks
Dimethyl Sulfoxide (DMSO)	~16[1], 10[2], 60[3]	Soluble.[4] Heating and ultrasonication can aid dissolution.[2]
Methanol	~50	Soluble in hot methanol.[5]
Dimethylformamide (DMF)	~25[1]	
Ethanol	~3[1]	Soluble.[5]
Chloroform	Soluble[4]	Slightly soluble.[5]
Dichloromethane	Soluble[4]	
Ethyl Acetate	Soluble[4]	
Acetone	Soluble[4]	
Pyridine	c = 5%	Used for optical activity measurements.
Phosphate-Buffered Saline (PBS), pH 7.2	~5[1]	
Water	Slightly soluble[3][5]	Soluble in hot water.[5]

Note: The variability in reported DMSO solubility may be attributed to differences in experimental conditions such as temperature, purity of the compound, and the specific hydrate form.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical for the preparation of stock solutions and experimental assays. The following are standardized methods that can be employed to determine the solubility of **Esculin sesquihydrate**.

Shake-Flask Method (OECD Guideline 105)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a substance.

Objective: To determine the saturation concentration of **Esculin sesquihydrate** in a given solvent at a specific temperature.

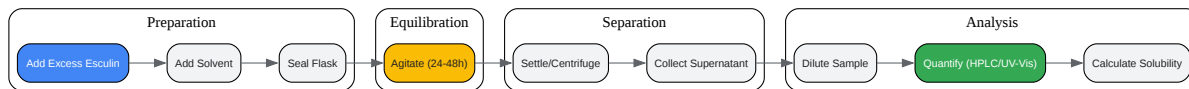
Materials:

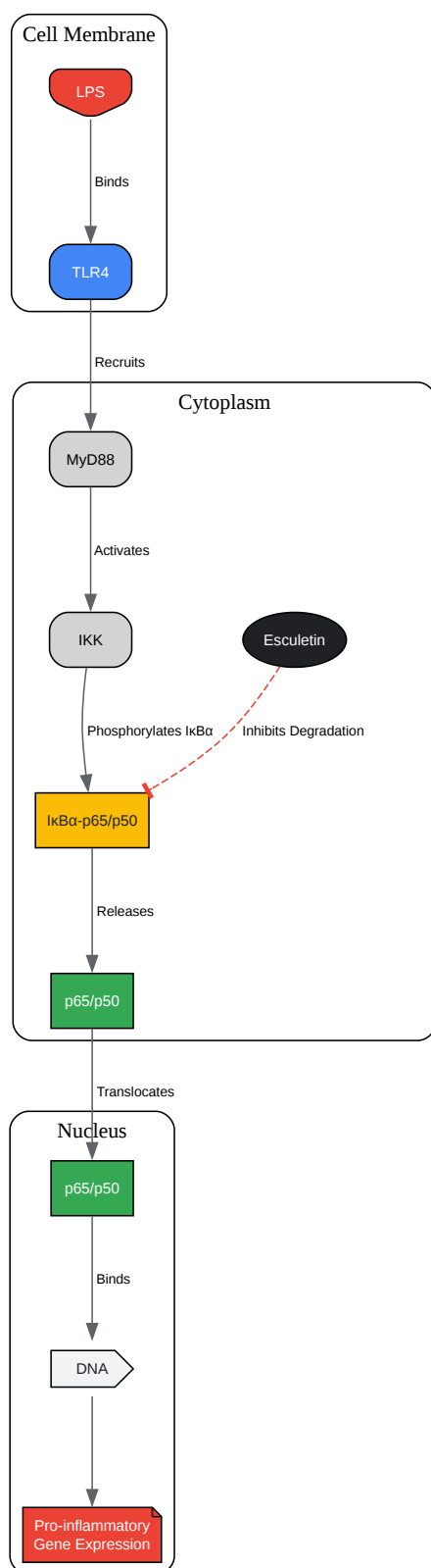
- **Esculin sesquihydrate**
- Solvent of interest
- Glass flasks with stoppers
- Shaking incubator or magnetic stirrer
- Centrifuge
- Analytical balance
- HPLC or UV-Vis spectrophotometer for quantification

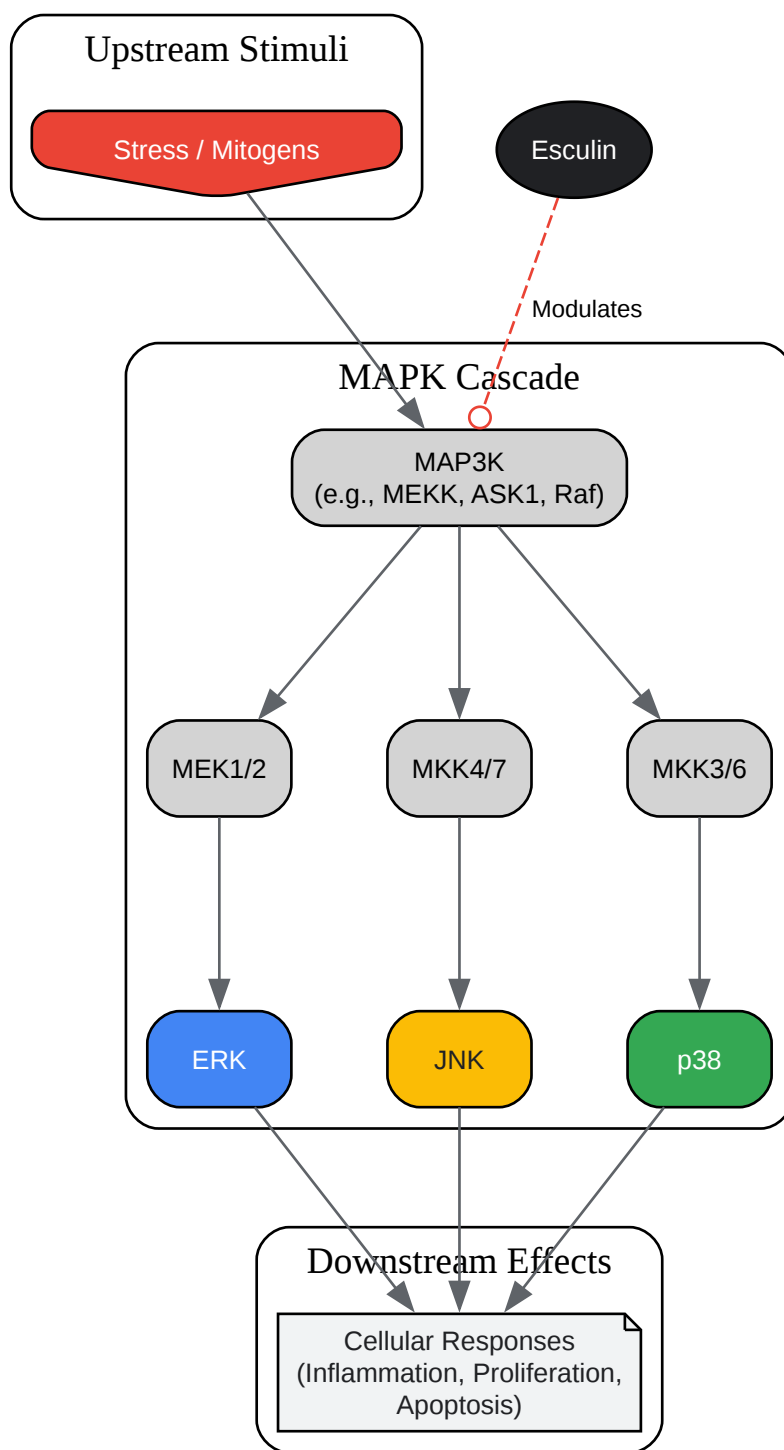
Procedure:

- Add an excess amount of **Esculin sesquihydrate** to a flask containing the solvent. The excess solid should be visible.
- Seal the flask and place it in a shaking incubator set at a constant temperature (e.g., 25°C or 37°C).
- Agitate the mixture for a sufficient period to reach equilibrium (typically 24-48 hours). A preliminary test can be conducted to determine the time required to reach equilibrium.
- After equilibration, allow the solution to stand to let the undissolved solid settle.
- Carefully collect a sample of the supernatant. It is crucial to avoid aspirating any solid particles. Centrifugation can be used to facilitate the separation of the solid and liquid phases.
- Dilute the supernatant with an appropriate solvent to a concentration within the linear range of the analytical method.

- Quantify the concentration of **Esculin sesquihydrate** in the diluted sample using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
- Calculate the original solubility in mg/mL.







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